

Application Notes & Protocols for Liposomal-Mediated Plasmid Transfection

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Compound of Interest

Compound Name: *Dosper*

Cat. No.: *B11928556*

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Introduction

Liposomal-mediated transfection is a widely utilized technique for delivering nucleic acids, such as plasmids, into eukaryotic cells. This method employs liposomes, which are spherical vesicles composed of a lipid bilayer, to encapsulate and transport the genetic material across the cell membrane. While the specific reagent "**Dosper**" is a discontinued product, this document provides detailed protocols and application notes based on the principles of cationic liposomal transfection, which is the mechanism underlying **Dosper** and a vast array of modern transfection reagents. The following guidelines and data are representative of a typical commercially available liposomal transfection reagent and are intended to serve as a comprehensive guide for researchers, scientists, and drug development professionals.

The fundamental principle of this technique involves the electrostatic interaction between positively charged cationic lipids and the negatively charged phosphate backbone of the DNA. This interaction leads to the formation of a stable lipid-DNA complex, which can then fuse with the negatively charged cell membrane, facilitating the entry of the plasmid into the cell's cytoplasm.

Quantitative Data Summary

The efficiency of plasmid transfection can vary significantly depending on the cell type, plasmid size, and the specific liposomal reagent used. The following tables summarize representative data for transfection efficiency and cell viability across various cell lines using a standard cationic liposomal transfection reagent.

Table 1: Transfection Efficiency of a GFP Reporter Plasmid in Various Cell Lines

Cell Line	Description	Transfection Efficiency (%)
HEK293	Human Embryonic Kidney	85-95%
HeLa	Human Cervical Cancer	70-85%
CHO-K1	Chinese Hamster Ovary	60-80%
A549	Human Lung Carcinoma	50-70%
Jurkat	Human T-cell Lymphoma	30-50%

Table 2: Cell Viability Post-Transfection

Cell Line	Cell Viability (%)
HEK293	>90%
HeLa	>90%
CHO-K1	>85%
A549	>80%
Jurkat	>75%

Experimental Protocols

Protocol 1: Plasmid Transfection of Adherent Cells

This protocol provides a step-by-step guide for transfecting adherent cells in a 24-well plate format.

Materials:

- Adherent cells in culture
- Complete growth medium
- Serum-free medium (e.g., Opti-MEM™ I Reduced Serum Medium)
- Plasmid DNA (0.1-1.0 µg/µL in sterile, nuclease-free water or TE buffer)
- Cationic liposomal transfection reagent
- 24-well tissue culture plates
- Sterile microcentrifuge tubes

Procedure:

- Cell Seeding:
 - One day prior to transfection, seed cells in a 24-well plate at a density that will ensure they are 70-90% confluent at the time of transfection.
 - For example, seed 5×10^4 to 2×10^5 cells per well in 0.5 mL of complete growth medium.
 - Incubate the cells overnight at 37°C in a CO₂ incubator.
- Formation of Lipid-DNA Complexes:
 - Step A (DNA Dilution): In a sterile microcentrifuge tube, dilute 0.5 µg of plasmid DNA in 25 µL of serum-free medium. Mix gently.
 - Step B (Lipid Dilution): In a separate sterile microcentrifuge tube, dilute 1.0 µL of the liposomal transfection reagent in 25 µL of serum-free medium. Mix gently and incubate for 5 minutes at room temperature.
 - Step C (Complex Formation): Combine the diluted DNA and diluted lipid solutions. Mix gently and incubate for 20 minutes at room temperature to allow the lipid-DNA complexes to form.

- Transfection:
 - Add the 50 µL of the lipid-DNA complex mixture drop-wise to each well containing the cells and medium.
 - Gently rock the plate to ensure even distribution of the complexes.
 - Incubate the cells at 37°C in a CO₂ incubator for 24-48 hours.
- Post-Transfection Analysis:
 - After the incubation period, the cells can be assayed for gene expression (e.g., via fluorescence microscopy for a GFP reporter, or through a functional assay).
 - For stable cell line generation, the medium should be replaced with fresh complete growth medium containing a selective agent 24-48 hours post-transfection.

Protocol 2: Plasmid Transfection of Suspension Cells

This protocol is adapted for the transfection of cells grown in suspension.

Materials:

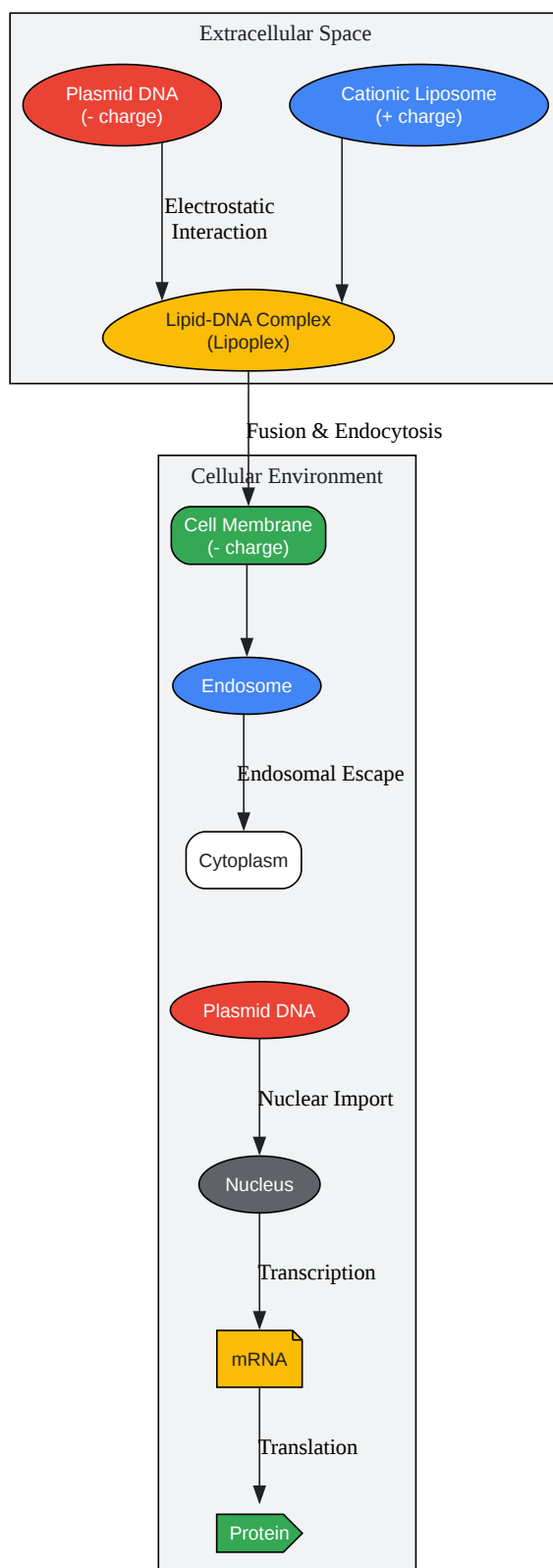
- Suspension cells in culture
- Complete growth medium
- Serum-free medium
- Plasmid DNA
- Cationic liposomal transfection reagent
- 24-well tissue culture plates or appropriate culture vessels
- Sterile microcentrifuge tubes

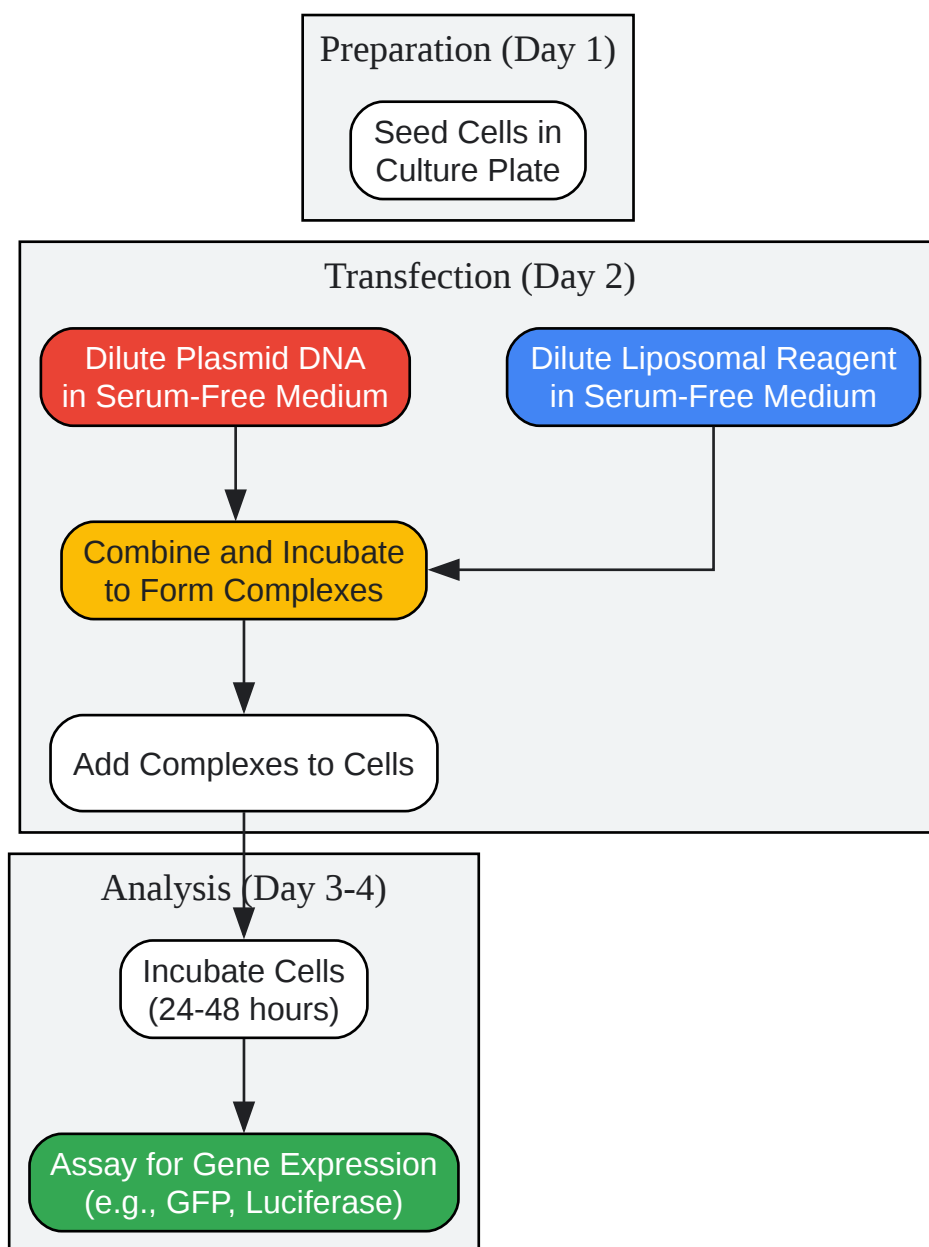
Procedure:

- Cell Seeding:
 - On the day of transfection, count the cells and dilute them in fresh, pre-warmed complete growth medium to a density of 1×10^6 cells/mL.
 - Add 0.5 mL of the cell suspension to each well of a 24-well plate.
- Formation of Lipid-DNA Complexes:
 - Follow the same procedure as described in Protocol 1, Step 2 for the formation of lipid-DNA complexes.
- Transfection:
 - Add the 50 μ L of the lipid-DNA complex mixture to each well containing the suspension cells.
 - Incubate the cells on an orbital shaker at 37°C in a CO₂ incubator for 24-48 hours.
- Post-Transfection Analysis:
 - After incubation, pellet the cells by centrifugation and proceed with the desired analysis.

Visualizations

Signaling Pathway of Liposomal Transfection





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